

# Technical Guide: Safety and Handling of 1,3-dimethoxy-2,2-dimethylpropane

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## Compound of Interest

Compound Name: 1,3-Dimethoxy-2,2-dimethylpropane

Cat. No.: B3049442

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Disclaimer: This document provides a summary of available data regarding **1,3-dimethoxy-2,2-dimethylpropane** and related compounds. Notably, comprehensive safety and toxicological data for **1,3-dimethoxy-2,2-dimethylpropane** are not available in the public domain.

Therefore, this compound should be handled with extreme caution, treating it as a substance with unknown potential hazards. The information provided for related compounds is for contextual purposes only and should not be directly extrapolated to **1,3-dimethoxy-2,2-dimethylpropane**. All laboratory work should be conducted by trained professionals in a well-ventilated area, adhering to the highest standards of safety and utilizing appropriate personal protective equipment.

## Introduction

**1,3-dimethoxy-2,2-dimethylpropane** is a chemical compound with the molecular formula  $C_7H_{16}O_2$ .<sup>[1]</sup> Due to the limited availability of specific safety and handling information, this guide also presents data on structurally similar compounds to provide a broader understanding of the potential hazards associated with this class of chemicals. Researchers, scientists, and drug development professionals must exercise significant caution and implement robust safety protocols when handling this and any other chemical with incomplete toxicological data.

## Physicochemical Properties of 1,3-dimethoxy-2,2-dimethylpropane

The known physical and chemical properties of **1,3-dimethoxy-2,2-dimethylpropane** are summarized below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C7H16O2
Molecular Weight	132.20 g/mol
IUPAC Name	1,3-dimethoxy-2,2-dimethylpropane
CAS Number	20637-32-5
Computed XLogP3-AA	1.1
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	4
Exact Mass	132.115029749 Da
Monoisotopic Mass	132.115029749 Da
Topological Polar Surface Area	18.5 Å <sup>2</sup>
Heavy Atom Count	9
Complexity	61.3

Source: PubChem CID 542279[1]

## Hazard Identification and Classification

There is currently no GHS classification available for **1,3-dimethoxy-2,2-dimethylpropane**. In the absence of specific data, it is prudent to handle this compound as potentially hazardous. The safety data for related compounds are presented for informational purposes.

It is critical to understand that the hazards of the following compounds are not a direct representation of the hazards of **1,3-dimethoxy-2,2-dimethylpropane**.

## Comparative Hazard Information of Structurally Related Compounds

Compound	GHS Hazard Statements	Signal Word
1,3-Dibromo-2,2-dimethoxypropane	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[2]	Warning[2]
1,3-Dimethoxypropane	Flammable liquid and vapour, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[3][4]	Warning/Danger[3][4]
2,2-Dimethoxypropane	Highly flammable liquid and vapor, Causes serious eye irritation.	Danger

## Exposure Controls and Personal Protection

Given the unknown toxicological profile of **1,3-dimethoxy-2,2-dimethylpropane**, stringent exposure controls and the use of comprehensive personal protective equipment (PPE) are mandatory.

Control Measure	Recommendation
Engineering Controls	Work should be conducted in a certified chemical fume hood to minimize inhalation exposure. <sup>[5]</sup> Ensure that eyewash stations and safety showers are readily accessible. <sup>[2][6]</sup>
Eye/Face Protection	Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn. <sup>[6]</sup>
Skin Protection	Wear appropriate protective gloves and a lab coat. For related compounds, impervious gloves are recommended. <sup>[7]</sup> Regularly inspect gloves for any signs of degradation or breakthrough.
Respiratory Protection	If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge should be used.
Hygiene Measures	Wash hands thoroughly after handling. <sup>[6]</sup> Do not eat, drink, or smoke in laboratory areas.

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Aspect	Guideline
Safe Handling	Avoid contact with skin and eyes.[3] Prevent the formation of dust and aerosols.[3] Use non-sparking tools and take precautionary measures against static discharge, especially considering the flammability of related compounds.[3][6]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated area.[3] Keep away from heat, sparks, and open flames.[6] Store away from incompatible materials such as strong oxidizing agents.[2]

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, seek medical attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

## Fire-Fighting and Accidental Release Measures

Scenario	Procedure
Fire Fighting	For related flammable compounds, dry chemical, carbon dioxide, or alcohol-resistant foam are recommended extinguishing media.[3] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][6]
Accidental Release	Evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[3] Wear appropriate personal protective equipment. For liquid spills of related compounds, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[6]

## Toxicological Information

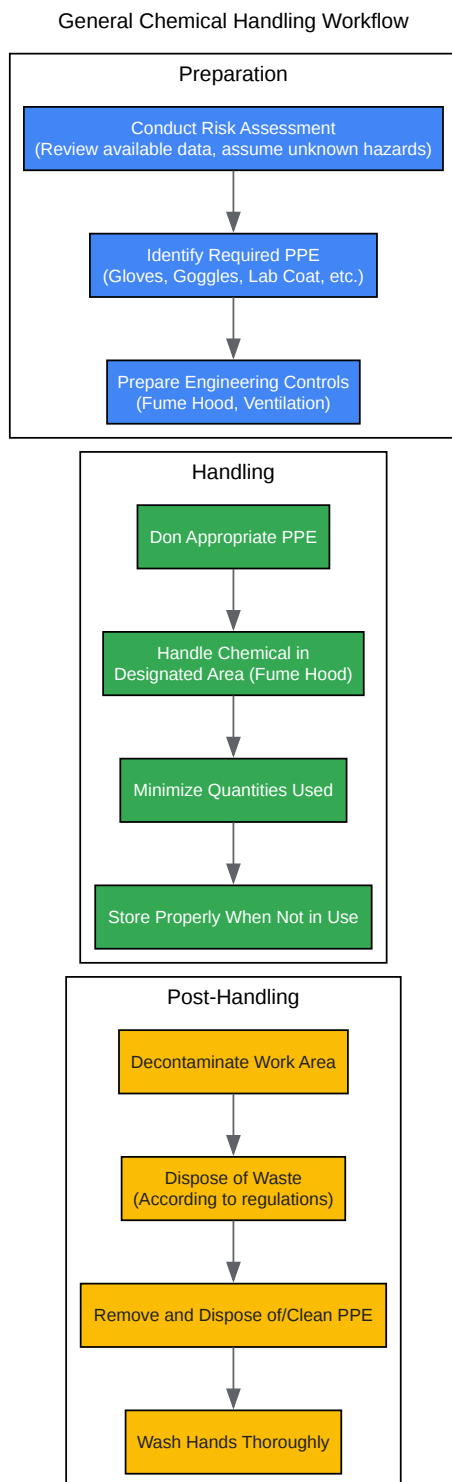
No toxicological data is available for **1,3-dimethoxy-2,2-dimethylpropane**. Based on the data for related compounds, potential effects could include irritation to the skin, eyes, and respiratory system.

## Disposal Considerations

Dispose of **1,3-dimethoxy-2,2-dimethylpropane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service.

## Experimental Protocols and Workflows

As no specific experimental protocols involving the safety of **1,3-dimethoxy-2,2-dimethylpropane** are available, the following diagrams illustrate general laboratory safety workflows that should be adapted and followed.

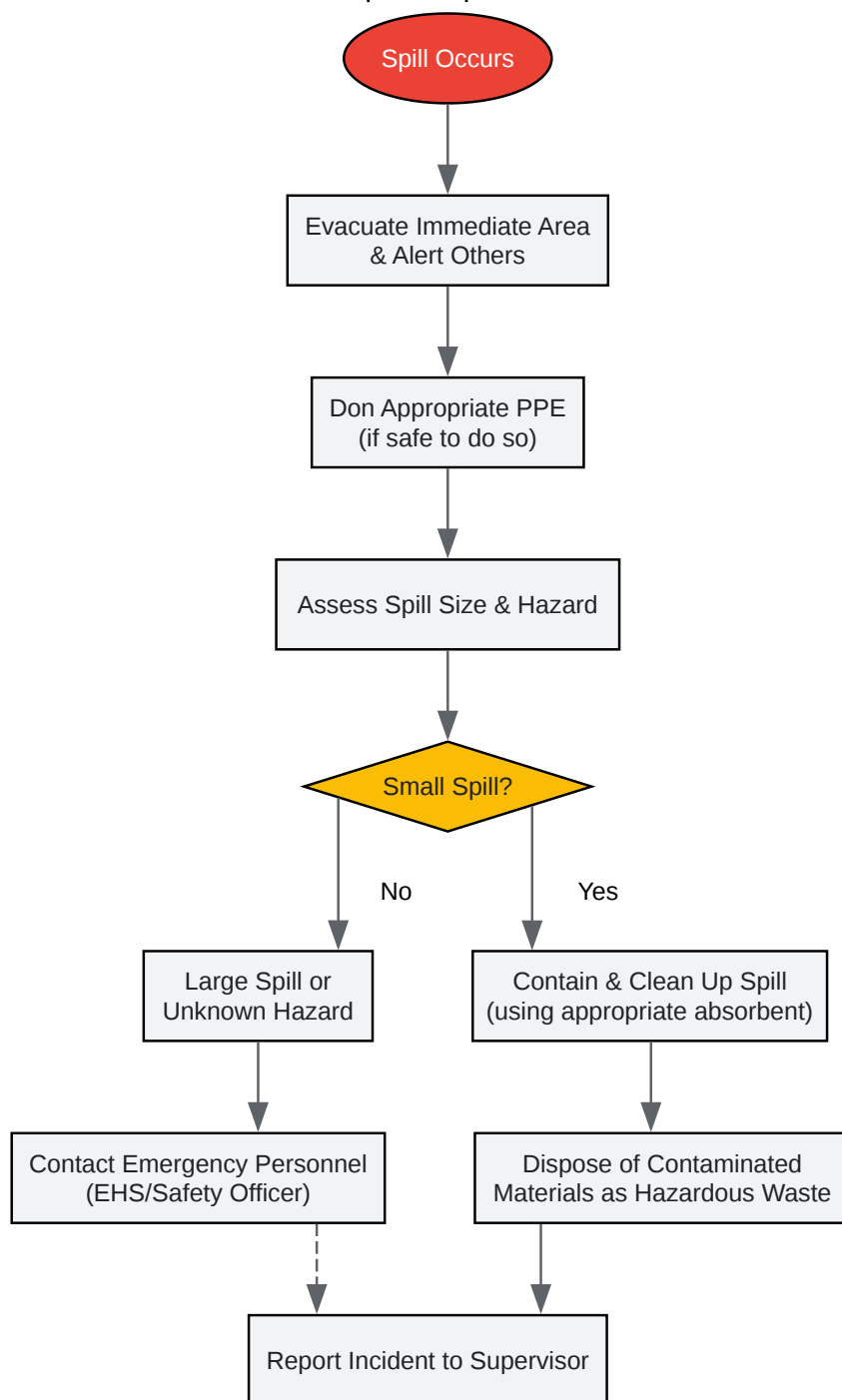


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Caption: General workflow for handling chemicals with unknown hazards.



## Accidental Spill Response Protocol



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Caption: Decision-making process for responding to a chemical spill.

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 1,3-dimethoxy-2,2-dimethylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049442#1-3-dimethoxy-2-2-dimethylpropane-safety-and-handling]

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